

molecular structure of 3-Chloro-1-(2-methylphenyl)-1-oxopropane

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Compound of Interest

Compound Name: 3-Chloro-1-(2-methylphenyl)-1-oxopropane

CAS No.: 898785-08-5

Cat. No.: B1320992

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Technical Profile: 3-Chloro-1-(2-methylphenyl)-1-oxopropane

A Privileged Scaffold for Aryl-Aminoketone Therapeutics

Executive Summary

3-Chloro-1-(2-methylphenyl)-1-oxopropane (CAS: 898785-08-5) is a bifunctional aromatic building block characterized by an ortho-substituted aryl ring and a reactive

-chloro ketone tail. It serves as a critical electrophilic intermediate in the synthesis of aminoketones (muscle relaxants) and chiral amino-alcohols (antidepressants). Its structural uniqueness lies in the steric influence of the ortho-methyl group, which modulates metabolic stability and receptor binding affinity in downstream pharmaceutical targets compared to its para-substituted analogs (e.g., Tolperisone precursors).

Molecular Architecture & Reactivity

The molecule features a propiophenone core distorted by the steric bulk of the ortho-methyl group. This steric crowding forces the carbonyl group slightly out of coplanarity with the phenyl ring, altering the electronic conjugation and reducing the electrophilicity of the carbonyl carbon compared to the unsubstituted analog.

- Electrophilic Sites:
 - C3 (Alkyl Chloride): Highly reactive toward nucleophilic substitution (), enabling rapid coupling with secondary amines (e.g., piperidine, pyrrolidine).
 - C1 (Carbonyl): Susceptible to nucleophilic attack (Grignard, hydrides). The ortho-methyl group provides facial selectivity during asymmetric reductions.
- Leaving Group: The -chlorine is a good leaving group, but unlike -halo ketones, it is less prone to immediate elimination, making it stable enough for isolation yet reactive enough for derivatization.

Physiochemical Properties

Property	Value	Note
IUPAC Name	3-Chloro-1-(2-methylphenyl)propan-1-one	
CAS Number	898785-08-5	
Molecular Formula		
Molecular Weight	182.65 g/mol	
Appearance	Pale yellow oil or low-melting solid	Ortho substitution disrupts crystal packing vs. para isomer (54°C).[1]
Boiling Point	~135-140°C @ 10 mmHg	Estimated based on homologs.
Solubility	DCM, Toluene, THF, Ethyl Acetate	Hydrophobic; insoluble in water.

Synthetic Pathways & Process Chemistry

The synthesis of **3-Chloro-1-(2-methylphenyl)-1-oxopropane** presents a classic regioselectivity challenge. The two primary routes are Friedel-Crafts Acylation (Industrial) and Grignard Addition to Nitriles (High Precision).

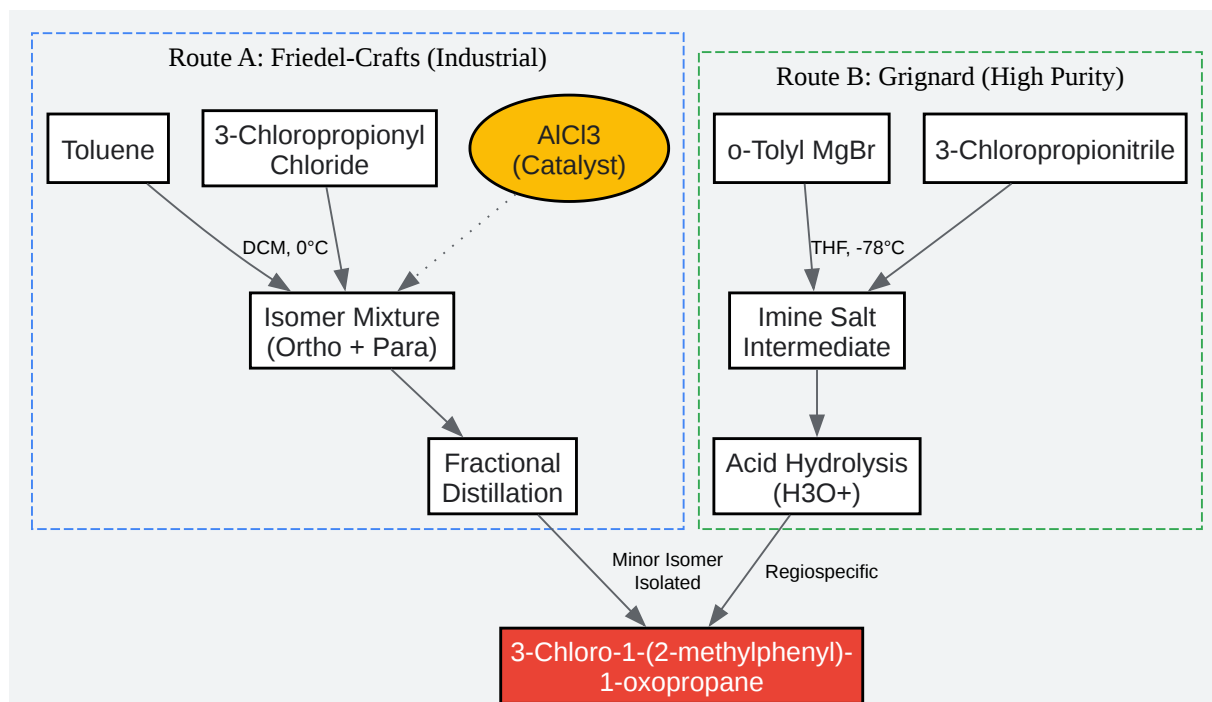
Route A: Friedel-Crafts Acylation (Industrial Standard)

This method uses toluene and 3-chloropropionyl chloride.

- Challenge: Toluene directs ortho and para. The para isomer (4-methyl) is thermodynamically and kinetically favored due to sterics.
- Solution: To maximize the ortho isomer, the reaction is run at lower temperatures with specific Lewis acids, though fractional distillation is invariably required to separate the ortho product from the para major product.

Route B: Grignard-Nitrile Coupling (High Purity)

For research applications requiring >98% isomeric purity, the reaction of o-tolylmagnesium bromide with 3-chloropropionitrile is superior. This route guarantees the ortho position of the methyl group.



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Caption: Comparative synthetic pathways. Route A yields a mixture requiring purification; Route B is regiospecific for the ortho-isomer.

Experimental Protocol: Grignard Synthesis (Route B)

Rationale: This protocol is selected for the target audience (Researchers) to ensure isomeric purity, avoiding the difficult separation of ortho/para isomers inherent in the Friedel-Crafts route.

Reagents:

- 2-Bromotoluene (1.0 eq)[2]
- Magnesium turnings (1.1 eq)
- 3-Chloropropionitrile (1.0 eq)
- THF (Anhydrous)[3]
- Ammonium Chloride (sat. aq.)

Step-by-Step Methodology:

- Grignard Formation: In a flame-dried 3-neck flask under Argon, activate Mg turnings with a crystal of iodine. Add 2-bromotoluene in THF dropwise at reflux to generate o-tolylmagnesium bromide.
 - Checkpoint: Solution turns turbid/grey, indicating initiation.
- Addition: Cool the Grignard solution to -78°C (dry ice/acetone). This low temperature prevents nucleophilic attack on the chloro-alkyl chain (cyclization side reaction).
- Coupling: Add 3-chloropropionitrile (diluted in THF) dropwise over 30 minutes. Stir at -78°C for 1 hour, then allow to warm to 0°C .
 - Mechanism:[3][4][5] The Grignard carbon attacks the nitrile carbon, forming a metallo-imine intermediate.
- Hydrolysis: Quench the reaction with cold saturated
followed by 10%
. Stir vigorously for 2 hours to hydrolyze the imine to the ketone.
- Workup: Extract with Ethyl Acetate (3x). Wash organics with brine, dry over
, and concentrate.
- Purification: Flash chromatography (Hexanes/EtOAc 95:5).

Structural Characterization (The "Fingerprint")

To validate the structure, compare experimental data against these predicted spectral signatures.

¹H NMR (400 MHz, CDCl₃):

- 2.45 (s, 3H): Aryl-CH₃ (Distinctive ortho shift).
- 3.35 (t, J=6.5 Hz, 2H): CO-CH₂-CH₂.
- 3.90 (t, J=6.5 Hz, 2H): CH₂-CH₂-Cl (Deshielded by Cl).
- 7.20 - 7.65 (m, 4H): Aromatic protons. (Look for the complex ABCD system typical of ortho-substitution, unlike the symmetric AA'BB' of the para isomer).

IR Spectrum:

- 1685 cm⁻¹
: C=O stretch (Conjugated ketone). Lower frequency than non-conjugated (~1715), but slightly higher than unsubstituted propiophenone due to steric twist reducing conjugation.
- 760 cm⁻¹
: C-H out-of-plane bending (Ortho-disubstituted benzene).

Pharmaceutical Utility & Downstream Logic

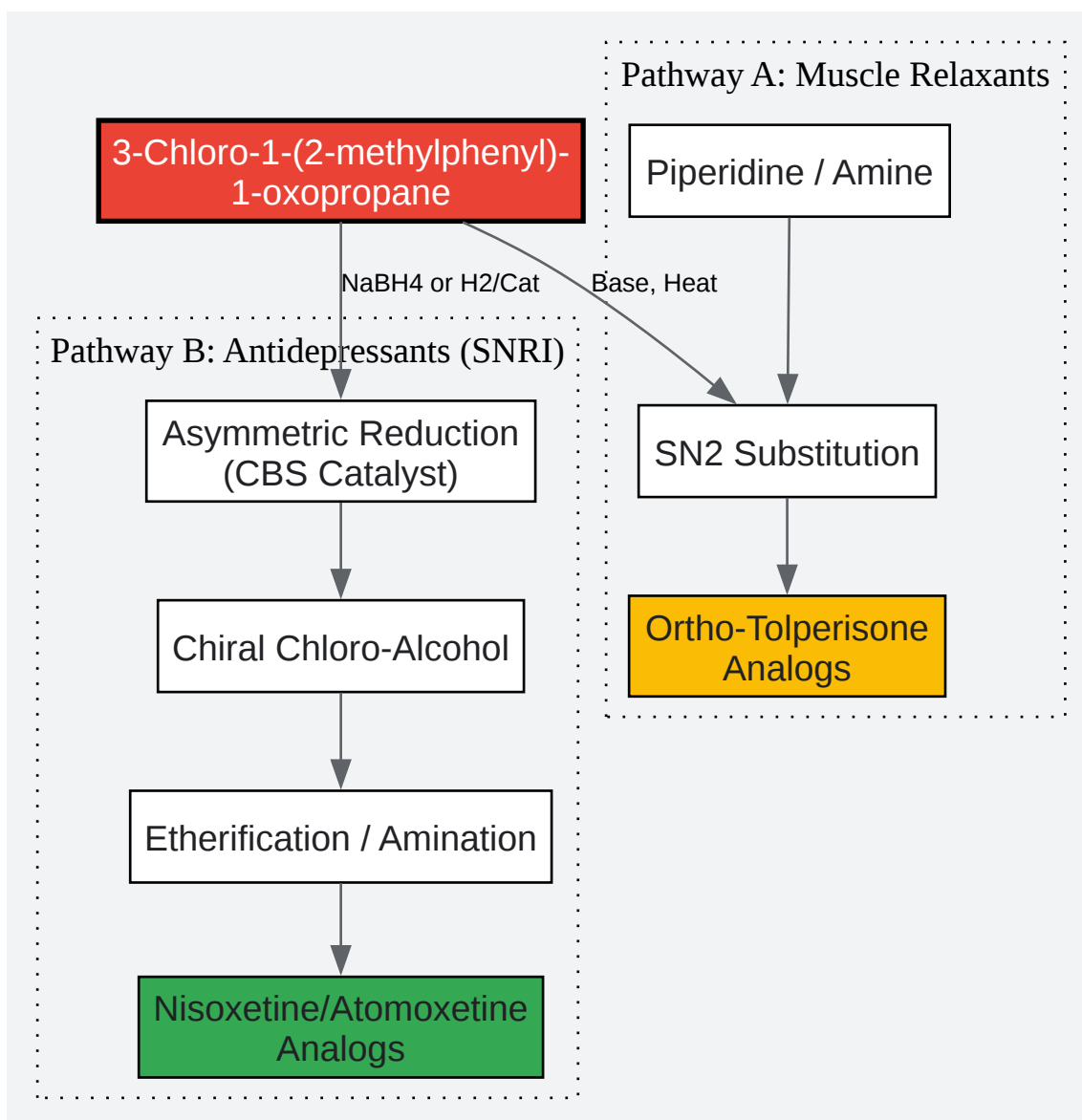
This molecule is a "gateway" intermediate. The

-chloro ketone motif allows for divergent synthesis of two major CNS-active scaffolds.

- Aminoketones (Muscle Relaxants): Direct

displacement of the chloride by secondary amines (e.g., piperidine) yields structures analogous to Tolperisone or Eperisone, but with ortho-tolyl geometry. These analogs are investigated for improved metabolic stability (blocking para-hydroxylation).

- Aryl-3-amino-propanols (SNRI Analogs): Asymmetric reduction of the ketone followed by amination yields scaffolds similar to Nisoxetine or Atomoxetine analogs.



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Caption: Divergent synthesis pathways. Pathway A leads to muscle relaxants; Pathway B leads to SNRI antidepressant scaffolds.

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